

An In-depth Technical Guide to Potassium Cinnamate (CAS 16089-48-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium cinnamate

Cat. No.: B096150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **potassium cinnamate** (CAS 16089-48-8), a compound of growing interest in the pharmaceutical, food science, and cosmetic industries. This document consolidates key information on its physicochemical properties, synthesis, biological activities, and mechanisms of action, presented in a structured format for ease of reference and comparison.

Physicochemical Properties

Potassium cinnamate, the potassium salt of cinnamic acid, is a white crystalline solid.^{[1][2]} It is soluble in water and ethanol, and slightly soluble in acetone.^{[1][2]} Its chemical and physical characteristics are summarized below.

Property	Value	Source
CAS Number	16089-48-8	[3] [4] [5]
Molecular Formula	C ₉ H ₇ KO ₂	[1] [2] [5] [6] [7] [8]
Molecular Weight	186.25 g/mol	[5] [6] [8] [9]
Appearance	White crystalline powder	[2] [3]
Purity	≥ 99%	[3]
pH (in solution)	8-9	[3]
Moisture	≤ 0.5%	[3]
Boiling Point (Est.)	265.00 °C @ 760.00 mm Hg	[9]
Flash Point (Est.)	189.50 °C	[9]
Solubility	Soluble in water, ethanol, and acetone	[1] [5]

Synthesis and Manufacturing

The primary method for synthesizing **potassium cinnamate** involves a straightforward neutralization reaction.

Experimental Protocol: Neutralization Reaction

Objective: To synthesize **potassium cinnamate** from cinnamic acid and a potassium base.

Materials:

- Cinnamic acid (pure powder)
- Potassium hydroxide (KOH) or Potassium carbonate (K₂CO₃)
- Deionized water

Procedure:

- An aqueous solution of potassium hydroxide (e.g., 50 wt%) or potassium carbonate is prepared.
- Cinnamic acid powder is gradually added to the potassium base solution with constant stirring.
- The reaction is carried out under mild conditions, and the pH of the solution is carefully monitored and adjusted to a final pH of approximately 8.5 to 9.5.^[6]
- The resulting solution contains aqueous **potassium cinnamate**.

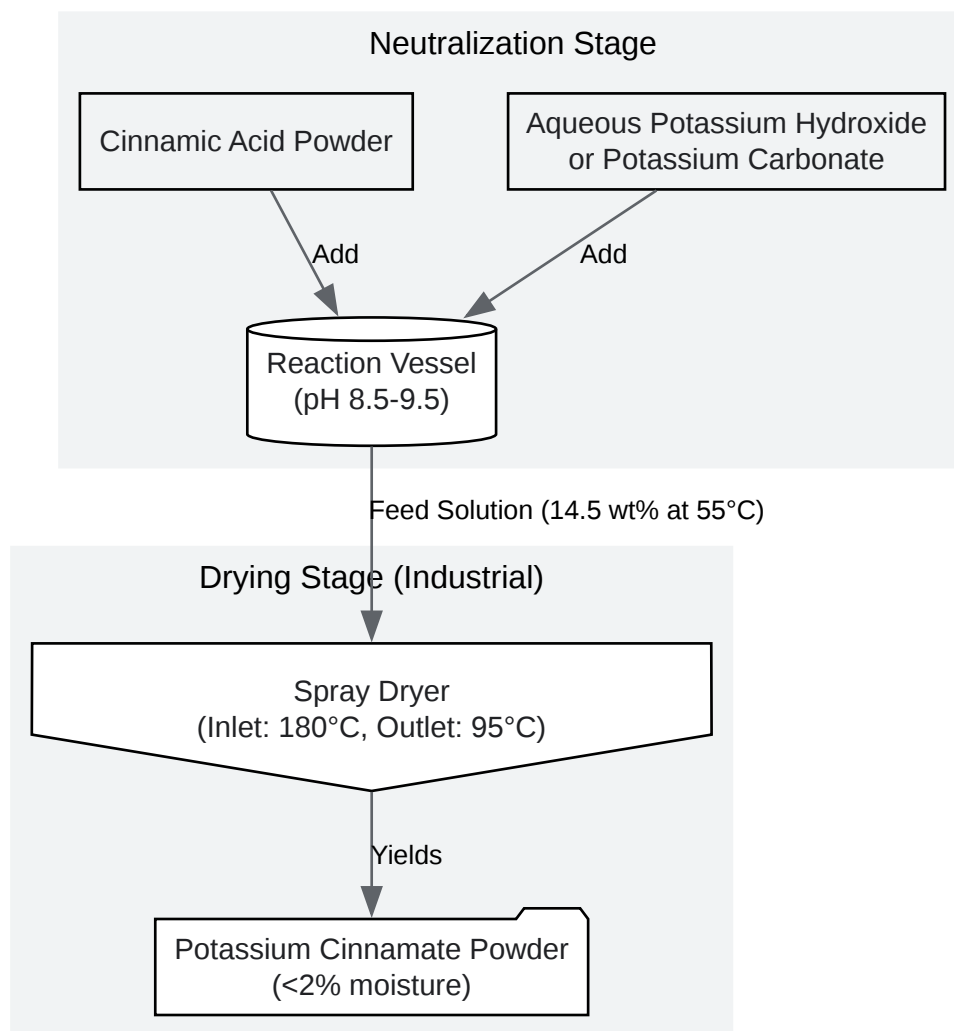
Industrial Production: Spray-Drying Process

For commercial production, a spray-drying method is often employed to obtain a stable powder form.

Protocol:

- A solution of **potassium cinnamate** (e.g., 14.5 wt%) is prepared via the neutralization reaction described above.
- The solution is pre-heated to approximately 55°C.
- The heated solution is fed into a commercial spray dryer and atomized using pressure nozzles (e.g., ~30 bar).
- The atomized droplets are contacted with heated air at an inlet temperature of about 180°C.
- The rapid evaporation of water yields a fine powder of **potassium cinnamate**. The outlet air temperature is typically around 95°C.
- The final product is a powder with a low moisture content, generally less than 2 wt%.^[6]

General Synthesis Workflow for Potassium Cinnamate



[Click to download full resolution via product page](#)

Potassium Cinnamate Synthesis Workflow.

Biological Activity and Applications

Potassium cinnamate is recognized for its broad-spectrum antimicrobial and antioxidant properties, making it a versatile compound in various fields.

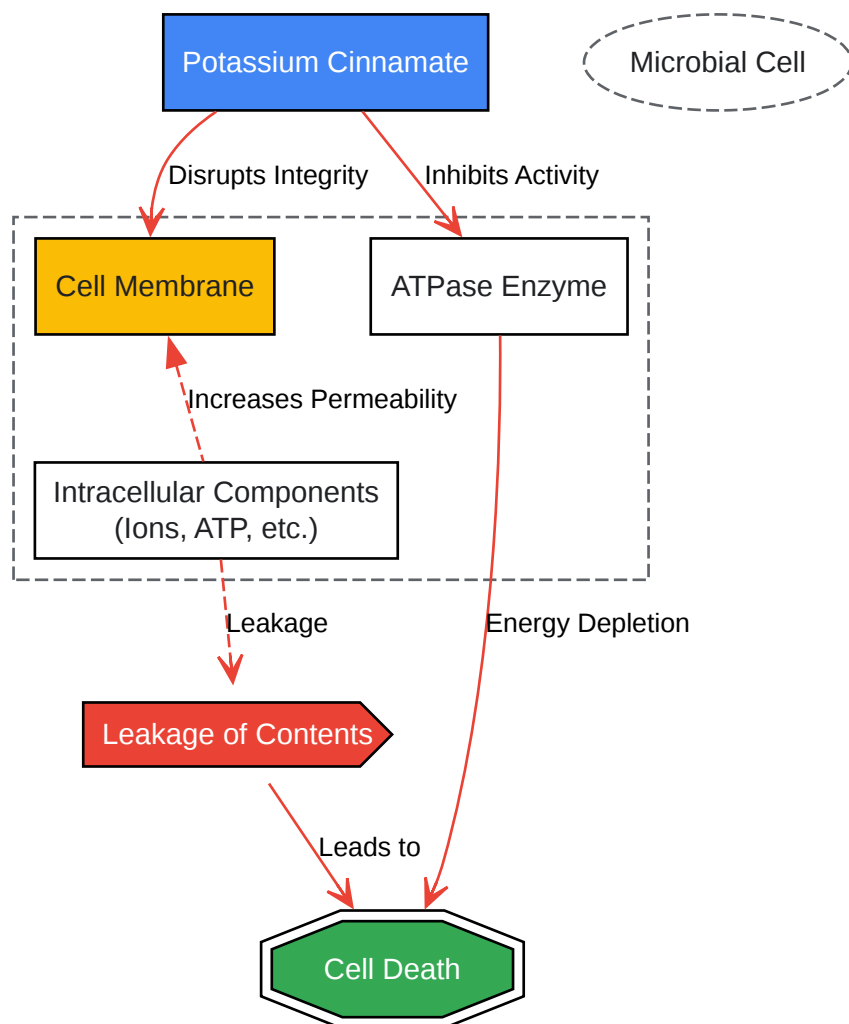
Antimicrobial Activity

Potassium cinnamate demonstrates significant inhibitory effects against a range of bacteria, yeasts, and molds, positioning it as a natural alternative to synthetic preservatives like sodium benzoate and potassium sorbate.[3][10]

Mechanism of Action: The antimicrobial action of **potassium cinnamate** is multifaceted:

- **Cell Membrane Disruption:** It directly interacts with the microbial cell membrane, increasing its permeability and causing leakage of essential intracellular contents.[1]
- **Enzyme Inhibition:** Under acidic conditions, it converts to cinnamic acid, which can penetrate the microbial cell and ionize, disrupting enzyme activity.[2][3]
- **ATP Synthesis Suppression:** The compound inhibits adenosine triphosphatase (ATPase) activity, interfering with the cell's energy metabolism.[1]
- **Morphological Damage:** Treatment leads to observable damage to microbial cells, including wrinkling, collapse, and eventual rupture.[10]

Antimicrobial Mechanism of Potassium Cinnamate

[Click to download full resolution via product page](#)

Antimicrobial Signaling Pathway.

Antimicrobial Efficacy Data: A recent study highlighted its effectiveness against common foodborne pathogens, showing it to be superior to sodium benzoate and potassium sorbate in certain cases.^[10]

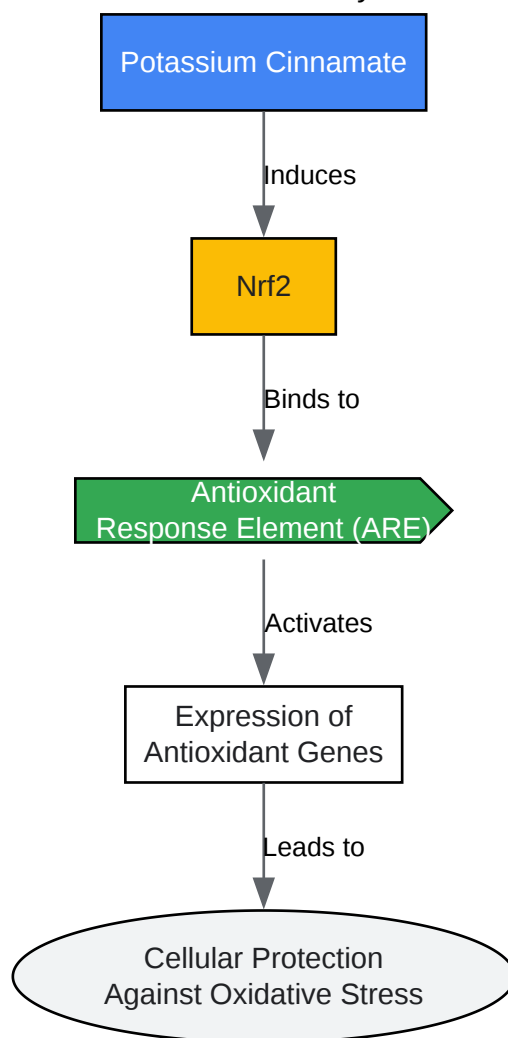
Microorganism	Minimum Inhibitory Concentration (MIC)	Minimum Bactericidal Concentration (MBC)
Staphylococcus aureus	2 mg/mL	16 mg/mL
Escherichia coli	4 mg/mL	16 mg/mL
Shigella boydii	1 mg/mL	16 mg/mL
Bacillus cereus	1 mg/mL	8 mg/mL

Source: LWT-Food Science and Technology (2025)[[10](#)]

Antioxidant Activity

Potassium cinnamate acts as a moderate inducer of the Nuclear factor erythroid 2-related factor 2 (Nrf2).[\[1\]](#) Nrf2 is a key transcription factor that regulates cellular defense mechanisms against oxidative stress by enhancing the expression of antioxidant genes.[\[1\]](#) This property suggests its potential use in formulations aimed at protecting cells from oxidative damage.

Nrf2 Antioxidant Pathway Induction



[Click to download full resolution via product page](#)

Nrf2 Antioxidant Pathway.

Other Applications

- Food Preservation: Widely used in beverages, dairy products, canned goods, and baked goods at recommended dosages of 0.05% - 0.2%.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Cosmetics: Used as a fragrance component and in sunscreens due to its ability to absorb UV light and inhibit tyrosinase, which is involved in melanin formation.[\[5\]](#)[\[12\]](#)

- Wastewater Treatment: It can act as a reducing agent and flocculant, aiding in the removal of pollutants.[\[1\]](#)
- Polymer Science: Serves as a starting material for the synthesis of polymaleic acid, a polymer with various industrial uses.[\[1\]](#)[\[8\]](#)

Safety and Toxicology

Potassium cinnamate is considered to have high biological safety. Its active component, cinnamic acid, was recognized as Generally Recognized As Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA) in 1965.[\[10\]](#) In the human body, it is metabolized into phenylalanine, an essential amino acid, with no toxic byproducts.[\[10\]](#)

Toxicology Data:

Test	Concentration	Result	Conclusion
Hemolysis Test	8 mg/mL	$3.31 \pm 0.17\%$ hemolysis (rabbit red blood cells)	Far below safety risk threshold
Cytotoxicity Test	8 mg/mL	$86.94 \pm 0.21\%$ cell viability (K562 cells)	Extremely low cytotoxicity

Source: LWT-Food Science and Technology (2025)[\[10\]](#)

Conclusion

Potassium cinnamate is a multifunctional compound with a strong safety profile and significant potential in drug development, food preservation, and cosmetics. Its well-documented antimicrobial and antioxidant mechanisms provide a solid foundation for further research into its therapeutic and industrial applications. The data and protocols presented in this guide offer a technical resource for professionals exploring the utility of this promising natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Potassium cinnamate | 16089-48-8 [smolecule.com]
- 2. Potassium Cinnamate CAS 16089-48-8 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 3. Potassium Cinnamate-Henan Weichuang Bio-tech Co., LTD. [weichuangbio-tech.com]
- 4. Potassium cinnamate / CAS:16089-48-8 - Zehao Industry Co., Ltd. [zehaochem.com]
- 5. CAS 16089-48-8: Potassium cinnamate | CymitQuimica [cymitquimica.com]
- 6. Potassium cinnamate synthesis - chemicalbook [chemicalbook.com]
- 7. chemwhat.com [chemwhat.com]
- 8. biosynth.com [biosynth.com]
- 9. potassium cinnamate, 16089-48-8 [thegoodscentscompany.com]
- 10. New Research on Natural Preservatives: Potassium Cinnamate Shows Promise as a Replacement for Chemical Preservatives – Antimicrobial Mechanism and Safety Confirmed by Authoritative Study-Henan Weichuang Bio-tech Co., LTD. [weichuangbio-tech.com]
- 11. Potassium cinnamate | 16089-48-8 [chemicalbook.com]
- 12. fr.talentchemicals.com [fr.talentchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Cinnamate (CAS 16089-48-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096150#potassium-cinnamate-cas-number-16089-48-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com